

4-Methyl-1-naphthaleneboronic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-1-naphthaleneboronic acid

Cat. No.: B028248

[Get Quote](#)

Technical Guide: 4-Methyl-1-naphthaleneboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data and experimental insights into **4-Methyl-1-naphthaleneboronic acid**, a versatile organoboron compound pivotal in organic synthesis and medicinal chemistry.

Core Compound Properties

4-Methyl-1-naphthaleneboronic acid is an essential building block in the development of pharmaceuticals and advanced materials.^[1] Its utility is most pronounced in Suzuki-Miyaura coupling reactions, a cornerstone of modern organic chemistry for the formation of carbon-carbon bonds.^[1]

Below is a summary of its key quantitative data:

Property	Value	References
Molecular Formula	C ₁₁ H ₁₁ BO ₂	[1] [2] [3]
Linear Formula	CH ₃ C ₁₀ H ₆ B(OH) ₂	[4]
Molecular Weight	186.01 g/mol	[2] [4] [5]
Alternate Molecular Weight	186.02 g/mol	[1] [6]
CAS Number	103986-53-4	[1] [2] [3] [4] [6]
Melting Point	229-235 °C (decomposes)	[4] [7]

Experimental Protocol: Synthesis of 4-Methyl-1-naphthaleneboronic Acid

The following protocol outlines a common method for the synthesis of **4-Methyl-1-naphthaleneboronic acid**, derived from experimental descriptions.[\[7\]](#) This procedure involves a lithium-halogen exchange followed by borylation.

Materials:

- 1-bromo-4-methylnaphthalene
- Anhydrous ethyl ether
- n-Butyllithium (n-BuLi) in hexane
- Triisopropyl borate
- Magnesium sulfate (MgSO₄)
- Dichloromethane (CH₂Cl₂)

Procedure:

- Initial Reaction Setup: Dissolve 1-bromo-4-methylnaphthalene (1.5 g, 6.78 mmol) in anhydrous ethyl ether (200 mL). Cool this solution to -78°C.[\[7\]](#)

- Lithiation: Slowly add n-BuLi (1.7 M hexane solution, 10 mL) to the cooled solution, ensuring the temperature is maintained at -78°C.[7]
- Warming and Stirring: After the addition of n-BuLi, allow the reaction mixture to gradually warm to room temperature and stir for 2 hours.[7]
- Borylation: Cool the reaction mixture back down to -78°C. Quickly add a solution of triisopropyl borate (4 g, 4.91 mL, 21.27 mmol) in ether (20 mL).[7]
- Workup: The ether extracts are combined and dried with MgSO₄.[7]
- Purification: The solvent is removed by rotary evaporation. The resulting solid residue is recrystallized with hot CH₂Cl₂ to yield the final white solid product.[7]

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-Methyl-1-naphthaleneboronic acid**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **4-Methyl-1-naphthaleneboronic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]

- 2. scbt.com [scbt.com]
- 3. 437530100 [thermofisher.com]
- 4. 4-Methyl-1-naphthaleneboronic acid = 95 103986-53-4 [sigmaaldrich.com]
- 5. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 6. fluorochem.co.uk [fluorochem.co.uk]
- 7. (4-METHYL-1-NAPHTHALENE)BORONIC ACID | 103986-53-4 [chemicalbook.com]
- To cite this document: BenchChem. [4-Methyl-1-naphthaleneboronic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b028248#4-methyl-1-naphthaleneboronic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com